

(2-Fluoro-6-nitrophenyl)methanol safety and handling precautions

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Compound of Interest

Compound Name: (2-Fluoro-6-nitrophenyl)methanol

Cat. No.: B1394091

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An In-Depth Technical Guide to the Safe Handling of **(2-Fluoro-6-nitrophenyl)methanol** for Research and Development Professionals

Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of the safety protocols and handling considerations for **(2-Fluoro-6-nitrophenyl)methanol** (CAS No. 1643-60-3). It is intended for researchers, chemists, and drug development professionals who may utilize this compound as a synthetic intermediate. The guidance herein is synthesized from available safety data for the compound and its close structural analogs, providing a robust framework for risk mitigation in a laboratory setting.

Compound Profile and Hazard Identification

(2-Fluoro-6-nitrophenyl)methanol is a substituted aromatic alcohol. The presence of both a nitro group and a fluorine atom on the benzene ring influences its reactivity and toxicological profile. While specific toxicity data for this exact compound is limited, a comprehensive hazard assessment can be constructed by examining data from suppliers and structurally related molecules, such as its isomers and the corresponding phenol.

Chemical and Physical Properties

A clear understanding of the compound's physical properties is foundational to its safe handling. These properties dictate appropriate storage conditions and the potential for physical

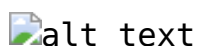
hazards.

Property	Value	Source
CAS Number	1643-60-3	ChemScene[1]
Molecular Formula	C ₇ H ₆ FNO ₃	ChemScene[1]
Molecular Weight	171.13 g/mol	ChemScene[1]
Appearance	Solid (Typical for similar compounds)	N/A
Storage Temperature	2-8°C, Sealed in dry conditions	ChemScene[1]

GHS Classification and Hazard Statements

The Globally Harmonized System (GHS) provides a standardized framework for hazard communication. For **(2-Fluoro-6-nitrophenyl)methanol**, the primary hazards are related to irritation and potential harm upon ingestion or inhalation. The classification is based on data for the compound itself and its close structural isomer, (2-fluoro-5-nitrophenyl)methanol, which is expected to have a very similar toxicological profile.

- Pictogram:



- Signal Word:Warning[1]
- Hazard Statements:
 - H315: Causes skin irritation.[2] This is a common hazard for substituted nitroaromatic compounds.
 - H319: Causes serious eye irritation.[2] Direct contact with the eyes is likely to cause significant irritation.
 - H335: May cause respiratory irritation.[2] Inhalation of dust or aerosols can irritate the respiratory tract.

- H302 (Implied): Harmful if swallowed. The related compound, 2-Fluoro-6-nitrophenol, is classified as H302 (Harmful if swallowed)[3]. It is prudent to assume a similar level of oral toxicity for the methanol derivative.

Core Principles of Safe Handling: A Risk-Based Approach

The primary routes of exposure are inhalation of dust, skin contact, eye contact, and ingestion. The causality behind safe handling protocols is to erect barriers against these exposure routes.

Engineering Controls: The First Line of Defense

The principle of containment is paramount. The reactivity of the nitroaromatic functional group and the irritant nature of the compound demand robust engineering controls to minimize atmospheric contamination and accidental contact.

- Chemical Fume Hood: All manipulations of solid **(2-Fluoro-6-nitrophenyl)methanol**, and any solutions thereof, must be conducted within a certified chemical fume hood.[4] This is not merely a suggestion but a critical requirement to prevent inhalation of airborne particulates and protect the user from unforeseen reactions. The fume hood provides a physical barrier and constant exhaust ventilation, directly mitigating respiratory exposure risks.[5]
- Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions that may escape primary containment.

Personal Protective Equipment (PPE): The Last Barrier

PPE is not a substitute for robust engineering controls but serves as the final barrier between the researcher and the chemical. The selection of PPE must be deliberate and based on the specific hazards identified.

PPE Type	Specification	Rationale
Hand Protection	Nitrile or Neoprene gloves.	Provides a chemical-resistant barrier to prevent skin contact and subsequent irritation.[6] Disposable gloves should be used and replaced immediately if contamination is suspected.[6]
Eye Protection	Chemical safety goggles or a face shield.	Standard safety glasses are insufficient. Goggles provide a seal around the eyes to protect against dust, splashes, and vapors, preventing serious eye irritation.[3][4]
Skin/Body Protection	Laboratory coat.	A standard lab coat prevents incidental contact with skin and contamination of personal clothing.[6]
Respiratory Protection	Not typically required if used in a fume hood.	If engineering controls fail or for large-scale work, a NIOSH-approved respirator with a particulate filter may be necessary.[5]

Administrative Controls and Hygiene

These protocols are designed to modify worker behavior and enforce safe practices.

- Access Restriction: Clearly demarcate areas where **(2-Fluoro-6-nitrophenyl)methanol** is handled and restrict access to authorized personnel only.
- Hygiene Practices: Avoid eating, drinking, or smoking in the laboratory.[7] Wash hands thoroughly with soap and water after handling the compound, before leaving the lab, and before breaks.[5][7]

- Labeling: Ensure all containers are clearly labeled with the chemical name, CAS number, and appropriate GHS hazard warnings.

Experimental Workflow Protocols

A self-validating protocol incorporates safety checks and mitigation steps directly into the workflow. The following represents a generalized, safety-integrated workflow for handling **(2-Fluoro-6-nitrophenyl)methanol**.

Preparation and Weighing

- Pre-use Inspection: Before handling, visually inspect the container for any signs of damage or loose closure.
- Fume Hood Operation: Confirm the chemical fume hood is operational and the sash is at the appropriate working height.
- PPE Donning: Don all required PPE (lab coat, goggles, gloves).
- Material Transfer: Use a spatula to carefully transfer the required amount of solid from the stock container to a tared weighing vessel. Perform this action deep within the fume hood to contain any dust.
- Closure: Immediately and securely close the stock container.
- Cleanup: Use a damp cloth or specialized wipe to decontaminate the spatula and weighing area within the fume hood. Do not use dry sweeping, which can aerosolize dust.

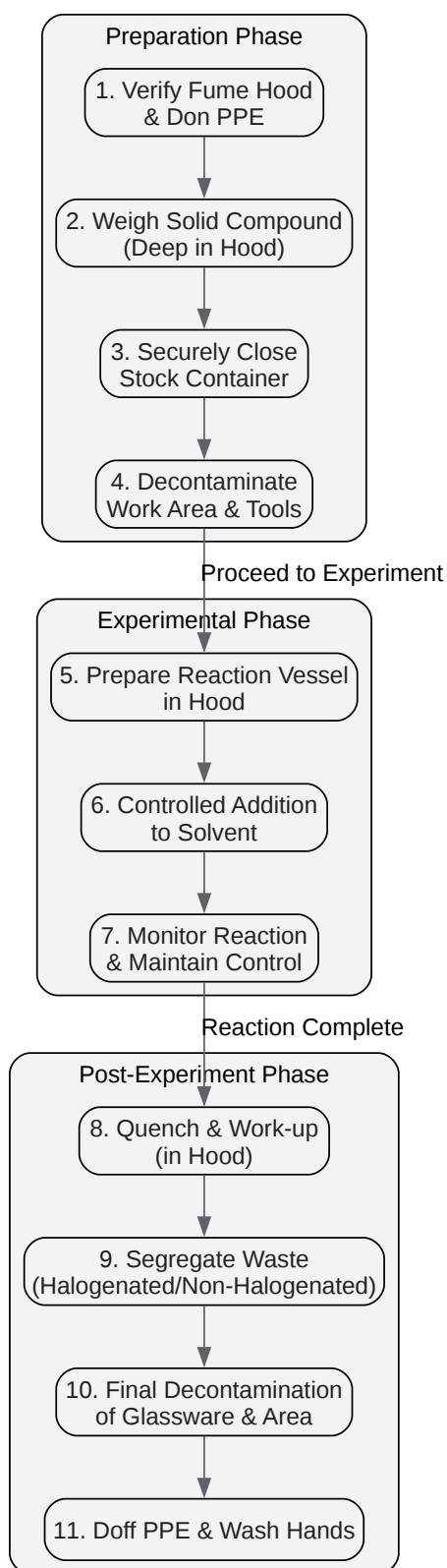
Dissolution and Reaction

- Vessel Setup: Place a reaction vessel containing the appropriate solvent on a stirrer plate within the fume hood.
- Controlled Addition: Slowly add the weighed **(2-Fluoro-6-nitrophenyl)methanol** to the solvent with stirring to control dissolution and prevent splashing.
- Temperature Control: If the reaction is exothermic, use an ice bath or other cooling apparatus to maintain temperature control.

- Monitoring: Monitor the reaction from outside the fume hood sash whenever possible.

Diagram: Safe Handling Workflow

The following diagram illustrates the logical flow of operations, emphasizing the integration of safety measures at each critical step.



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Caption: Workflow for safe handling of **(2-Fluoro-6-nitrophenyl)methanol**.

Storage and Stability

Proper storage is crucial for maintaining the compound's integrity and preventing hazardous situations.

- Conditions to Avoid:
 - Light: The compound may be light-sensitive.[4] Store in an opaque container or in a dark location such as a cabinet.
 - Heat and Ignition Sources: Keep away from heat, sparks, and open flames.[7]
 - Incompatible Materials: Store separately from strong oxidizing agents and strong acids.[4] [7] Contact with these materials could lead to a vigorous or exothermic reaction.
- Recommended Storage: Keep containers tightly closed in a dry, cool (2-8°C), and well-ventilated place.[1][4] Storing in a designated corrosives or toxics cabinet is advisable if available.

Emergency Procedures and Waste Disposal

Accidental Exposure

Immediate and correct first aid is critical to minimizing harm.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[4][5] Seek immediate medical attention.
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[4][5] Seek medical attention if irritation persists.
Inhalation	Remove person to fresh air. If not breathing, give artificial respiration.[4][5] Call a physician or poison control center immediately.[4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[3] Call a physician or poison control center immediately.[4]

Spills and Releases

- Evacuate personnel from the immediate area.
- Ensure the area is well-ventilated (fume hood).
- Wearing full PPE, cover the spill with a non-combustible absorbent material (e.g., sand, vermiculite).
- Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Dispose of all contaminated materials as hazardous waste.

Waste Disposal

Dispose of **(2-Fluoro-6-nitrophenyl)methanol** and its containers in accordance with all local, state, and federal regulations.[4] Waste should be collected in a designated, labeled hazardous

waste container. Do not discharge into drains.

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